

Application Note: Recrystallization Protocol for 4,5-Dimethylisoxazole-3-carboxylic Acid

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Compound of Interest

Compound Name:	4,5-Dimethylisoxazole-3-carboxylic acid
Cat. No.:	B026824

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed methodology for the purification of **4,5-Dimethylisoxazole-3-carboxylic acid** via recrystallization. The protocol includes procedures for solvent screening and a step-by-step guide to the recrystallization process.

Introduction

4,5-Dimethylisoxazole-3-carboxylic acid is a valuable building block in medicinal chemistry and drug development.^[1] Ensuring the high purity of this compound is critical for subsequent synthetic steps and biological assays. Recrystallization is a robust and widely used technique for the purification of solid organic compounds.^[2] This method relies on the differential solubility of the target compound and its impurities in a chosen solvent or solvent system at varying temperatures. This application note outlines a systematic approach to developing a recrystallization procedure for **4,5-Dimethylisoxazole-3-carboxylic acid**.

Physicochemical Properties

A summary of the known physical and chemical properties of **4,5-Dimethylisoxazole-3-carboxylic acid** is provided in the table below. The melting point of the closely related isomer, 3,5-Dimethylisoxazole-4-carboxylic acid, is included as a reference point for purity assessment.

Property	Value	Reference
Molecular Formula	C ₆ H ₇ NO ₃	[3]
Molecular Weight	141.13 g/mol	[3]
Appearance	White solid	[1]
CAS Number	100047-61-8	[3]
Reference Melting Point (3,5-isomer)	139-144 °C	[4]

Experimental Protocols

3.1. Materials and Equipment

- Crude **4,5-Dimethylisoxazole-3-carboxylic acid**
- Selection of potential recrystallization solvents (e.g., water, ethanol, methanol, isopropanol, acetone, ethyl acetate, toluene, heptane)
- Erlenmeyer flasks
- Hot plate with magnetic stirring capabilities
- Magnetic stir bars
- Test tubes and a test tube rack
- Spatula
- Pasteur pipettes
- Buchner funnel and flask
- Filter paper
- Ice bath

- Vacuum source
- Drying oven or vacuum desiccator
- Melting point apparatus

3.2. Protocol 1: Solvent Screening

A systematic solvent screening is crucial for identifying an appropriate recrystallization solvent. The ideal solvent will dissolve the compound sparingly or not at all at room temperature but will dissolve it completely at an elevated temperature.

Procedure:

- Place approximately 20-30 mg of crude **4,5-Dimethylisoxazole-3-carboxylic acid** into a small test tube.
- Add a small volume (e.g., 0.5 mL) of the first solvent to be tested.
- Agitate the mixture at room temperature for about one minute and observe the solubility.
 - If the compound dissolves completely, the solvent is unsuitable as a single-solvent system.
 - If the compound is insoluble or sparingly soluble, proceed to the next step.
- Gently heat the mixture on a hot plate with stirring. Add the solvent dropwise until the solid completely dissolves.
- Allow the solution to cool slowly to room temperature, and then place it in an ice bath.
- Observe the formation of crystals. An ideal solvent will yield a significant amount of crystalline solid upon cooling.
- Repeat this procedure with a range of solvents of varying polarities (see table below) to identify the optimal choice.

Solvent Selection Guide:

Solvent	Polarity	Boiling Point (°C)	Notes
Water	High	100	Good for polar compounds.
Ethanol	High	78	Often used in combination with water.
Methanol	High	65	Similar to ethanol but more volatile.
Isopropanol	Medium	82	A good alternative to ethanol.
Acetone	Medium	56	A versatile solvent, but its low boiling point can be a disadvantage.
Ethyl Acetate	Medium	77	A common solvent for a wide range of organic compounds.
Toluene	Low	111	Suitable for less polar compounds.
Heptane/Hexane	Low	98/69	Often used as an anti-solvent in mixed solvent systems.

3.3. Protocol 2: Recrystallization Procedure

Once a suitable solvent has been identified, proceed with the bulk recrystallization.

Procedure:

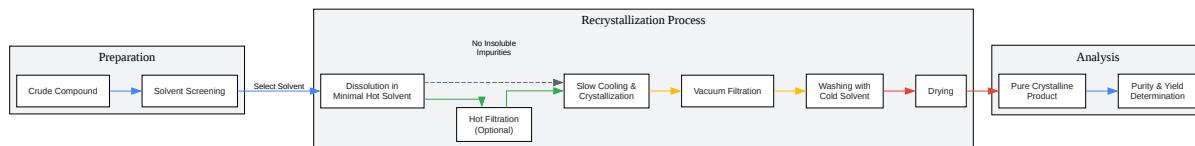
- Dissolution: Place the crude **4,5-Dimethylisoxazole-3-carboxylic acid** in an Erlenmeyer flask of appropriate size. Add a magnetic stir bar and the chosen recrystallization solvent.

Heat the mixture on a hot plate with constant stirring. Add the minimum amount of hot solvent required to completely dissolve the solid.

- **Hot Filtration (Optional):** If insoluble impurities are present, perform a hot filtration. This involves filtering the hot solution through a pre-warmed funnel with fluted filter paper into a clean, pre-warmed Erlenmeyer flask. This step should be performed quickly to prevent premature crystallization.
- **Crystallization:** Cover the flask with a watch glass and allow the solution to cool slowly to room temperature. Slow cooling promotes the formation of larger, purer crystals. Once the solution has reached room temperature, place the flask in an ice bath for at least 30 minutes to maximize crystal yield.
- **Isolation of Crystals:** Collect the crystals by vacuum filtration using a Buchner funnel and filter paper.
- **Washing:** Wash the crystals with a small amount of ice-cold recrystallization solvent to remove any adhering impurities.
- **Drying:** Dry the purified crystals in a drying oven at a temperature well below the compound's melting point or in a vacuum desiccator to remove all traces of solvent.
- **Purity Assessment:** Determine the melting point of the dried, recrystallized product. A sharp melting point close to the literature value of a related isomer suggests high purity. Further analysis by techniques such as NMR or HPLC can also be performed to confirm purity.

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the recrystallization procedure.

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Caption: Workflow for the recrystallization of **4,5-Dimethylisoxazole-3-carboxylic acid**.

Troubleshooting

- **Oiling Out:** If the compound separates as an oil instead of crystals, it may be due to a high concentration of impurities or cooling the solution too quickly. Try using a larger volume of solvent or allowing the solution to cool more slowly.
- **No Crystal Formation:** If crystals do not form upon cooling, the solution may not be saturated. Try evaporating some of the solvent to increase the concentration or scratching the inside of the flask with a glass rod to induce nucleation.
- **Low Recovery:** This can result from using too much solvent during dissolution or washing. Ensure the minimum amount of hot solvent is used and that the washing solvent is ice-cold.

This comprehensive protocol provides a robust starting point for the successful purification of **4,5-Dimethylisoxazole-3-carboxylic acid**. Researchers should adapt the procedure as necessary based on the specific nature and quantity of impurities in their crude material.

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References

- 1. guidechem.com [guidechem.com]
- 2. benchchem.com [benchchem.com]
- 3. calpaclab.com [calpaclab.com]
- 4. A15419.06 [thermofisher.com]
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